Application Note: Scalable Synthesis of 3-Oxabicyclo[3.1.0]hexan-6-ylmethanamine

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Compound of Interest	
Compound Name:	*3-Oxabicyclo[3.1.0]hexan-6-ylmethanamine*
CAS No.:	*1263175-28-5*
Cat. No.:	*B3228445*

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Executive Summary

The 3-oxabicyclo[3.1.0]hexane scaffold is a privileged structural motif in modern drug discovery, serving as a conformationally restricted bioisostere for morpholines and piperidines. Its 6-substituted derivatives, specifically **3-oxabicyclo[3.1.0]hexan-6-ylmethanamine** (1), are critical intermediates for glutamate receptor modulators (e.g., mGluR2/3 agonists) and kinase inhibitors.

This Application Note details a scalable, safety-validated protocol for the synthesis of (1) starting from commercially available 2,5-dihydrofuran. Unlike traditional academic routes that rely on hazardous batch-mode diazo chemistry or low-yielding amide reductions, this protocol emphasizes:

- Process Safety: Utilization of controlled feed strategies (Fed-Batch) or Continuous Flow for the exothermic cyclopropanation.
- Stereochemical Control: Optimization of the exo-isomer (trans) selectivity.

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- Purification Efficiency: Chromatographic-free isolation pathways where possible.

Retrosynthetic Analysis

The most direct and atom-economical disconnection involves the construction of the cyclopropane ring via carbenoid addition to an olefin.

- Target: **3-Oxabicyclo[3.1.0]hexan-6-ylmethanamine** (1)
- Precursor: (3-Oxabicyclo[3.1.0]hexan-6-yl)methanol (2)
- Key Intermediate: Ethyl 3-oxabicyclo[3.1.0]hexane-6-carboxylate (3)
- Starting Materials: 2,5-Dihydrofuran (4) + Ethyl Diazoacetate (EDA) (5)

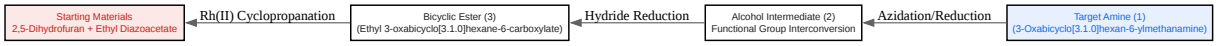

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Figure 1: Retrosynthetic strategy focusing on the construction of the bicyclic core followed by side-chain manipulation.

Detailed Experimental Protocol

Step 1: Rhodium-Catalyzed Cyclopropanation (The Critical Step)

Objective: Synthesis of Ethyl 3-oxabicyclo[3.1.0]hexane-6-carboxylate (3). Challenge: Managing the exotherm and the explosive potential of Ethyl Diazoacetate (EDA).

Mechanistic Insight

The reaction proceeds via the formation of a transient metal-carbenoid species. Rhodium(II) acetate dimer, $Rh_2(OAc)_4$, is preferred over Copper catalysts for its higher turnover number (TON) and better diastereoselectivity toward the thermodynamically favored exo-isomer. The reaction is highly exothermic (

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).

Safety Directive: Continuous vs. Fed-Batch

- Lab Scale (<10 g): Syringe pump addition of EDA is mandatory.
- Process Scale (>100 g): Continuous flow chemistry is strongly recommended to minimize the active inventory of diazoacetate. If flow is unavailable, a strict "Fed-Batch" mode with active cooling and on-line IR monitoring (tracking the diazo peak at ~2100 cm^{-1}) is required.

Protocol (Fed-Batch Method)

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, internal thermometer, and a high-precision addition funnel (or syringe pump). Maintain an inert atmosphere (N_2 or Ar).[1]
- Charge: Add 2,5-dihydrofuran (5.0 equiv, used in excess as solvent/reactant to minimize oligomerization) and $Rh_2(OAc)_4$ (0.5 mol%). Heat the mixture to 40–45 °C.
- Addition: Dissolve Ethyl Diazoacetate (EDA) (1.0 equiv) in toluene (1:1 v/v). Crucial: Add the EDA solution dropwise over 4–6 hours.
  - Control Point: The rate of addition must match the rate of consumption (N_2 evolution). If N_2 evolution ceases or temperature spikes, STOP addition immediately.
- Completion: Stir for an additional 1 hour after addition.
- Workup: Distill off the excess 2,5-dihydrofuran (can be recycled). The residue is a mixture of exo and endo esters (typically 3:1 to 6:1 ratio).
- Purification: High-vacuum distillation (bp ~80–90 °C at 1 mmHg) yields the product as a clear oil.
  - Note: Separation of exo/endo isomers is often difficult at this stage. It is operationally more efficient to carry the mixture forward or hydrolyze to the acid for crystallization-induced resolution.

Step 2: Ester Reduction to Alcohol[2]

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Objective: Synthesis of (3-Oxabicyclo[3.1.0]hexan-6-yl)methanol (2).

Protocol

- Reagents: Suspend $LiAlH_4$ (1.2 equiv) in dry THF at 0 °C.
  - Alternative: For larger safety margins, use Red-Al (Vitride) in toluene.
- Addition: Add a solution of Ester (3) in THF dropwise, maintaining internal temperature <10 °C.
- Reaction: Allow to warm to room temperature and stir for 2 hours.
- Quench (Fieser Method): Cool to 0 °C. Carefully add water (1 mL per g $LiAlH_4$), then 15% NaOH (1 mL per g), then water (3 mL per g).
- Isolation: Filter the granular precipitate through Celite. Concentrate the filtrate to obtain the alcohol (2).
  - Validation: ^1H NMR should show the disappearance of the ethyl ester quartet/triplet and appearance of the $-CH_2OH$ doublet.

Step 3: Activation and Azidation

Objective: Conversion of Alcohol (2) to Azide. Rationale: Direct nucleophilic substitution on the mesylate is preferred over the Mitsunobu reaction for scalability (avoids removal of stoichiometric Ph_3PO).

Protocol

- Mesylation:
  - Dissolve Alcohol (2) and Triethylamine (1.5 equiv) in DCM at 0 °C.
  - Add Methanesulfonyl chloride (MsCl) (1.2 equiv) dropwise. Stir 1 hour.
  - Wash with $NaHCO_3$, dry, and concentrate to yield the crude Mesylate.
- Azidation:

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- Dissolve the crude Mesylate in DMF or DMSO.
- Add Sodium Azide (NaN_3) (1.5 equiv). Caution: NaN_3 is toxic and can form explosive hydrazoic acid with acid.
- Heat to 60–70 °C for 4–6 hours.
- Workup: Dilute with water, extract with MTBE (Methyl tert-butyl ether). Wash organic layer extensively with water to remove DMF.
- Safety: Do not concentrate the azide solution to dryness if possible; keep in solution for the next step.

Step 4: Staudinger Reduction to Amine

Objective: Synthesis of **3-Oxabicyclo[3.1.0]hexan-6-ylmethanamine** (1).

Protocol

- Reaction: To the azide solution (in THF or MTBE), add Triphenylphosphine (PPh_3) (1.1 equiv) and water (excess).
  - Alternative: Catalytic Hydrogenation (H_2, Pd/C) is cleaner for large scale but requires pressure equipment.
- Mechanism: Formation of the iminophosphorane followed by hydrolysis releases the amine and triphenylphosphine oxide (TPPO).
- Purification (Salt Formation):
  - The crude amine is often an oil contaminated with TPPO.
  - Acid-Base Extraction: Dissolve crude in ether, extract with 1M HCl (Amine goes to aqueous phase; TPPO stays in organic).
  - Wash aqueous phase with ether.
  - Basify aqueous phase (pH >12) with NaOH, extract with DCM.

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- Dry and concentrate.[2]

- Final Salt Formation: Dissolve the free base in ethanol/ether and treat with HCl in dioxane/ether to precipitate **3-Oxabicyclo[3.1.0]hexan-6-ylmethanamine** Hydrochloride.

Process Workflow & Decision Tree

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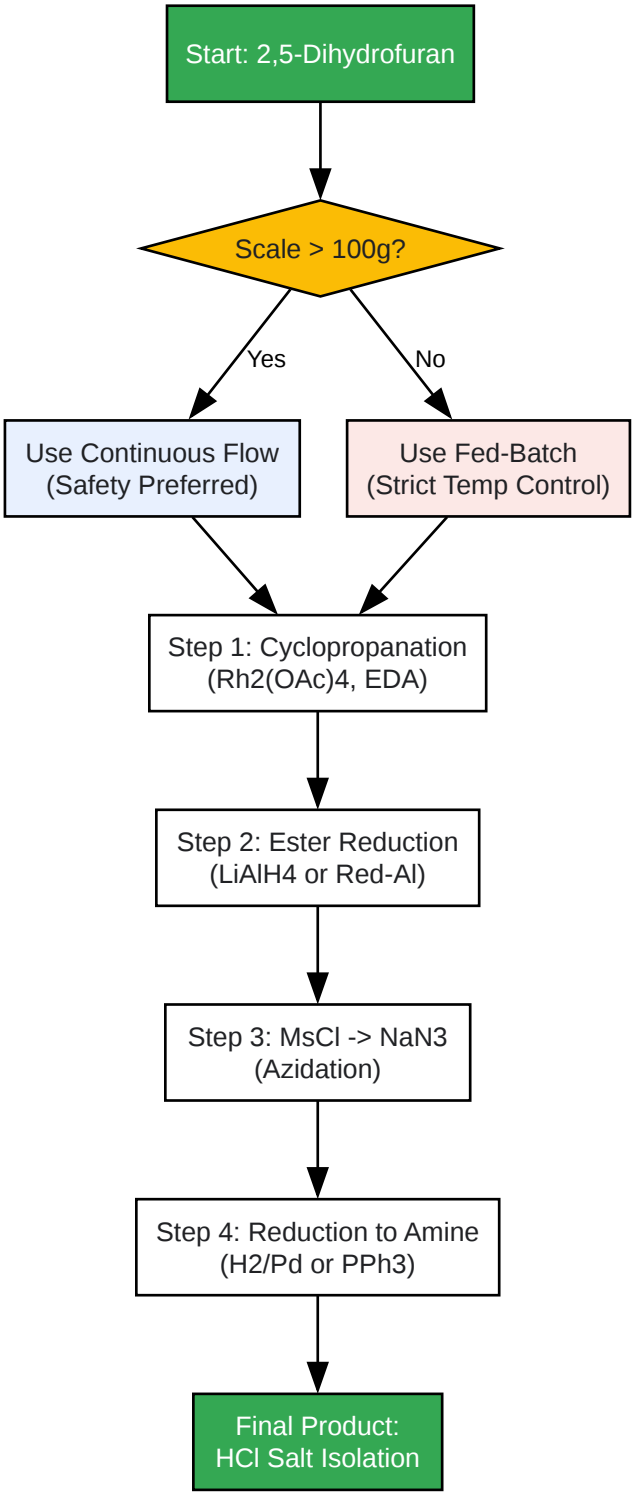

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Figure 2: Decision tree for process scale-up, highlighting the safety branch for the diazo step.

Analytical Data & Specifications

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For the Hydrochloride Salt of (1):

Parameter	Specification	Method
Appearance	White to off-white crystalline solid	Visual
^{1}H NMR (DMSO-d_6)	8.1 (br s, 3H, NH_3^+), 3.75 (d, 2H), 3.55 (d, 2H), 2.70 (d, 2H, CH_2-N), 1.45 (m, 2H, Bridgehead), 0.9 (m, 1H, Cyclopropyl-H)	400 MHz NMR
Mass Spec (ESI)	$[M+H]^+$ = 114.1 m/z (Free Base)	LC-MS
Purity	>98.0% (AUC)	HPLC (C18, ACN/H_2O)
Stereochemistry	exo (trans) isomer > 95:5 dr	^{1}H NMR coupling constants

Note: The endo-isomer typically displays distinct coupling constants for the bridgehead protons due to the Karplus relationship (approx 0 Hz for exo vs 5-8 Hz for endo).

References

- Cyclopropanation Safety & Flow Chemistry
  - Müller, S. T. R., et al. "Safe Generation and Direct Use of Diazoesters in Flow Chemistry." Synlett, 2014, 25, 871-875. Link
  - Clark, J. D., et al. "Understanding the large-scale chemistry of ethyl diazoacetate via reaction calorimetry." Thermochimica Acta, 2002, 392-393, 177-186. Link
- Synthesis of [3.1.
  - Dudley, M. E., et al. "Synthesis of 3-Oxabicyclo[3.1.0]hexane-2-one." Organic Syntheses, 2010, 87, 300. (Analogous chemistry for diazo handling). Link

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- Reissig, H.-U., & Zimmer, R. "Donor-Acceptor-Substituted Cyclopropane Derivatives and Their Application in Organic Synthesis." Chemical Reviews, 2003, 103, 1151-1196. Link

- Analytical & Commercial Data
  - Sigma-Aldrich Product Sheet: **3-Oxabicyclo[3.1.0]hexan-6-ylmethanamine** hydrochloride. Link
  - PubChem Compound Summary: 3-Oxabicyclo[3.1.0]hexane derivatives. Link

Disclaimer: This protocol involves the use of hazardous reagents (Diazoacetate, Azides). All procedures must be performed in a fume hood with appropriate PPE and blast shields where necessary. A thorough Process Hazard Analysis (PHA) is recommended before scaling up.

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Sources

- 1. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 2. public.websites.umich.edu [public.websites.umich.edu]
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